

The Discovery and Synthesis of 5-LOX-IN-3: A Technical Guide

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Compound of Interest

Compound Name: 5-Lox-IN-3
Cat. No.: B12389786

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Introduction: **5-LOX-IN-3**, also identified as Compound 14 in patent literature, is a potent inhibitor of 5-lipoxygenase (5-LOX), a key enzyme in the biosynthesis of leukotrienes. Leukotrienes are pro-inflammatory lipid mediators implicated in a variety of inflammatory diseases, including asthma, allergic rhinitis, and cardiovascular diseases. As a 2-amino-benzimidazole derivative, **5-LOX-IN-3** represents a promising scaffold for the development of novel anti-inflammatory therapeutics. This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **5-LOX-IN-3**, intended for researchers, scientists, and drug development professionals.

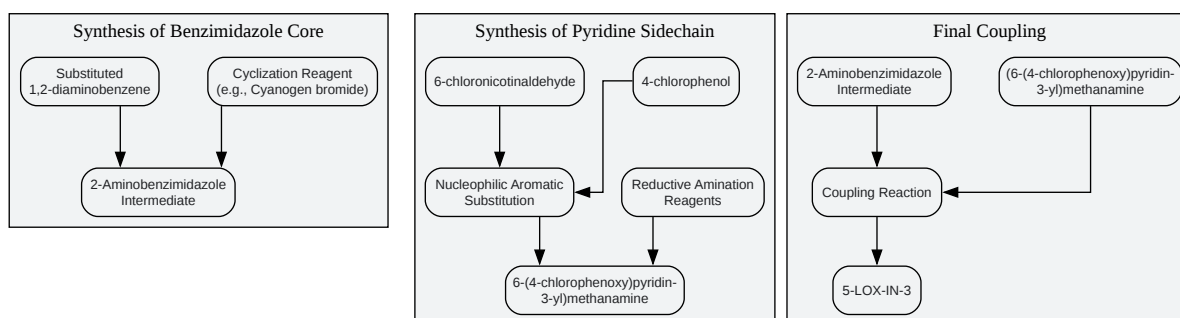
Discovery

The discovery of **5-LOX-IN-3** is detailed in the patent WO2016016421A1, filed by Jaeseung Kim and colleagues. The invention describes a series of 2-amino-benzimidazole derivatives designed as inhibitors of 5-lipoxygenase and/or microsomal prostaglandin E2 synthase-1 (mPGES-1). **5-LOX-IN-3** emerged from this series as a potent 5-LOX inhibitor with a reported IC₅₀ value of less than 1 μ M. The chemical name for **5-LOX-IN-3** is 2-amino-N-((6-(4-chlorophenoxy)pyridin-3-yl)methyl)-1H-benzo[d]imidazol-5-amine, and its unique structure is identified by the CAS number 1875061-47-4.

Synthesis

While the specific, step-by-step synthesis of **5-LOX-IN-3** is proprietary information contained within the patent, a general synthetic route for 2-amino-benzimidazole derivatives of this class can be inferred. The synthesis likely involves a multi-step process culminating in the coupling of a substituted benzimidazole core with a functionalized pyridine moiety.

A plausible synthetic workflow is outlined below. This represents a generalized approach and may not reflect the exact process for **5-LOX-IN-3**.



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A plausible synthetic workflow for **5-LOX-IN-3**.

Biological Activity

5-LOX-IN-3 is characterized as a potent inhibitor of 5-lipoxygenase. The inhibitory activity is typically quantified by its half-maximal inhibitory concentration (IC₅₀).

Compound	Target	IC ₅₀ (μM)	Assay System
5-LOX-IN-3	5-Lipoxygenase	< 1	Not specified in publicly available data

Note: The specific assay conditions used to determine the IC₅₀ value for **5-LOX-IN-3** are not detailed in the available public literature. The value is reported by commercial vendors citing the patent WO2016016421A1.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **5-LOX-IN-3** are not publicly available. However, standard methodologies for these procedures are well-established in the field of medicinal chemistry and pharmacology.

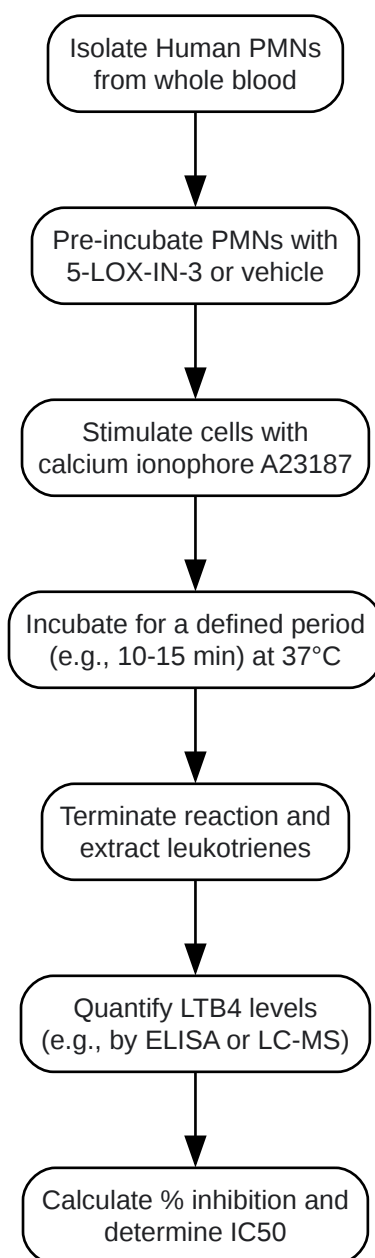
General Synthesis of 2-Amino-N-arylmethyl-1H-benzo[d]imidazol-5-amine Derivatives

The synthesis of compounds structurally related to **5-LOX-IN-3** typically involves the following key steps:

- **Formation of the Benzimidazole Core:** A substituted o-phenylenediamine is reacted with a cyclizing agent, such as cyanogen bromide, to form the 2-aminobenzimidazole ring system.
- **Synthesis of the Sidechain:** The (6-(4-chlorophenoxy)pyridin-3-yl)methanamine sidechain can be prepared through a multi-step synthesis, likely involving the nucleophilic aromatic substitution of a suitable pyridine precursor with 4-chlorophenol, followed by functional group manipulation to introduce the aminomethyl group.
- **Coupling:** The benzimidazole core is then coupled with the pyridine sidechain, often via a nucleophilic substitution or reductive amination reaction, to yield the final product.

General Protocol for 5-Lipoxygenase Inhibition Assay (Human Polymorphonuclear Leukocytes)

This protocol describes a common method for assessing the inhibitory activity of compounds against 5-LOX in a cellular context.



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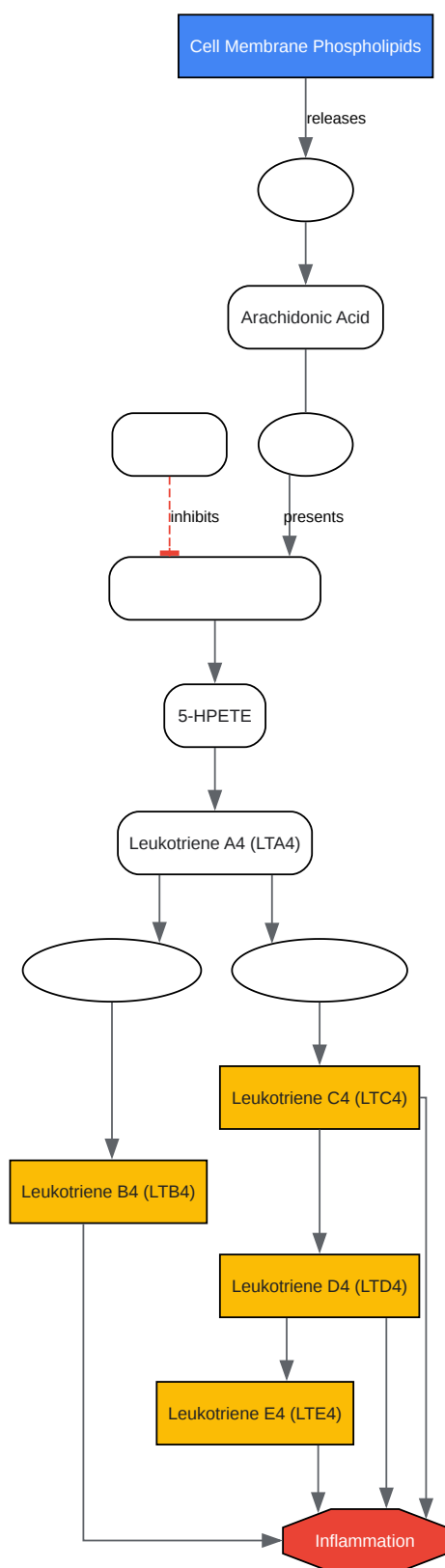
Workflow for a cellular 5-LOX inhibition assay.

- Isolation of Human Polymorphonuclear Leukocytes (PMNs): PMNs are isolated from fresh human blood using density gradient centrifugation.
- Pre-incubation with Inhibitor: Isolated PMNs are resuspended in a suitable buffer and pre-incubated with various concentrations of **5-LOX-IN-3** or a vehicle control (e.g., DMSO) for a specified time.

- **Cell Stimulation:** The 5-lipoxygenase pathway is activated by stimulating the cells with a calcium ionophore, such as A23187.
- **Incubation:** The cell suspension is incubated for a defined period at 37°C to allow for the production of leukotrienes.
- **Reaction Termination and Extraction:** The reaction is stopped, and the leukotrienes are extracted from the cell suspension.
- **Quantification of Leukotrienes:** The amount of a specific 5-LOX product, typically leukotriene B4 (LTB4), is quantified using a suitable analytical method such as an enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-mass spectrometry (LC-MS).
- **Data Analysis:** The percentage of inhibition at each concentration of **5-LOX-IN-3** is calculated relative to the vehicle control. The IC50 value is then determined by fitting the data to a dose-response curve.

Signaling Pathway

5-lipoxygenase is a critical enzyme in the arachidonic acid cascade, which leads to the production of various inflammatory mediators.



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The 5-Lipoxygenase Signaling Pathway.

Conclusion

5-LOX-IN-3 is a potent 5-lipoxygenase inhibitor with a promising chemical scaffold for the development of new anti-inflammatory drugs. While detailed information regarding its synthesis and the specifics of its biological evaluation are proprietary, this guide provides a comprehensive overview based on publicly available information and established scientific principles. Further research and publication of detailed studies are anticipated to fully elucidate the therapeutic potential of this compound.

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